

An In-depth Technical Guide to 5-ethoxy-2-(4-bromophenyl)thiophene

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Compound of Interest

Compound Name: Thiophene, 2-(4-bromophenyl)-5-ethoxy-

CAS No.: 375826-33-8

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Introduction

Thiophene and its derivatives are a cornerstone in the field of heterocyclic chemistry, demonstrating a remarkable breadth of applications from medicinal chemistry to materials science.[1][2] These five-membered, sulfur-containing aromatic rings are found in numerous pharmacologically active compounds and serve as essential building blocks for organic electronics.[3][4] The structural versatility of the thiophene nucleus allows for fine-tuning of its physicochemical and biological properties through the introduction of various substituents.[2] This guide focuses on a specific derivative, 5-ethoxy-2-(4-bromophenyl)thiophene, a molecule of interest for its potential as an intermediate in the synthesis of novel therapeutic agents and functional materials. The presence of an ethoxy group, a 4-bromophenyl moiety, and the thiophene core creates a unique electronic and structural profile, making it a valuable scaffold for further chemical exploration.

Physicochemical and Structural Properties

The fundamental characteristics of 5-ethoxy-2-(4-bromophenyl)thiophene are summarized below. Understanding these properties is crucial for its handling, characterization, and application in synthetic chemistry.

Property	Value
Molecular Formula	C ₁₂ H ₁₁ BrOS
Molecular Weight	283.19 g/mol
IUPAC Name	5-ethoxy-2-(4-bromophenyl)thiophene
Canonical SMILES	CCOC1=CC=C(S1)C2=CC=C(Br)C=C2
Appearance	Expected to be a solid at room temperature

Note: The molecular formula and weight were calculated based on the chemical structure. The physical appearance is an educated estimation based on similar substituted thiophene compounds.

Synthesis and Mechanistic Insights

The synthesis of 2,5-disubstituted thiophenes such as 5-ethoxy-2-(4-bromophenyl)thiophene can be achieved through various synthetic routes. One of the most powerful and versatile methods for creating carbon-carbon bonds between aromatic rings is the Suzuki-Miyaura cross-coupling reaction.^{[5][6][7]} This palladium-catalyzed reaction offers high yields and excellent functional group tolerance, making it a preferred method in modern organic synthesis.^{[7][8]}

A plausible and efficient synthetic pathway for the target molecule involves the Suzuki coupling of 2-bromo-5-ethoxythiophene with 4-bromophenylboronic acid.

Experimental Protocol: Suzuki-Miyaura Cross-Coupling

This protocol outlines a general procedure that can be optimized for the specific synthesis of 5-ethoxy-2-(4-bromophenyl)thiophene.

Materials:

- 2-bromo-5-ethoxythiophene (1.0 eq)
- 4-bromophenylboronic acid (1.2 eq)
- Palladium catalyst (e.g., Pd(PPh₃)₄, 0.05 eq)
- Base (e.g., K₂CO₃ or Na₂CO₃, 2.0 eq)
- Solvent (e.g., a mixture of toluene and water, or dimethoxyethane and water)
- Inert gas (Argon or Nitrogen)

Procedure:

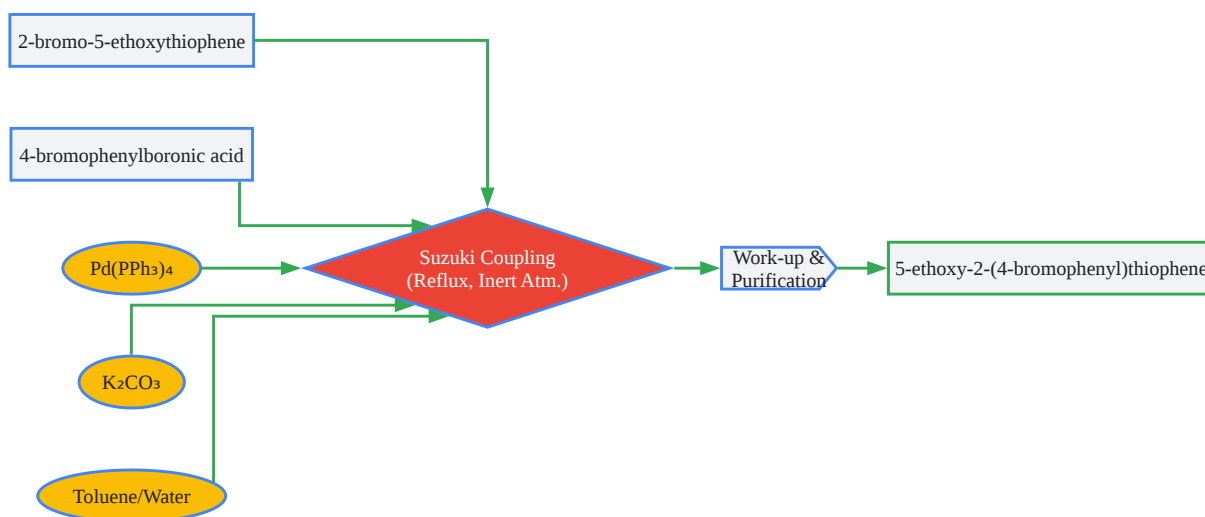
- **Reaction Setup:** To a flame-dried round-bottom flask, add 2-bromo-5-ethoxythiophene, 4-bromophenylboronic acid, the palladium catalyst, and the base.
- **Solvent Addition:** Add the solvent mixture to the flask. The biphasic system is crucial for the reaction mechanism.
- **Inert Atmosphere:** Purge the flask with an inert gas for 10-15 minutes to remove oxygen, which can deactivate the palladium catalyst.
- **Reaction:** Heat the reaction mixture to reflux (typically 80-100 °C) with vigorous stirring. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. Dilute with an organic solvent like ethyl acetate and wash with water and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel.

Causality Behind Experimental Choices:

- **Palladium Catalyst:** The palladium catalyst is the heart of the Suzuki reaction, facilitating the catalytic cycle of oxidative addition, transmetalation, and reductive elimination.^[6]

- Base: The base is essential for the transmetalation step, where the organic group is transferred from the boronic acid to the palladium center.
- Biphasic Solvent System: The use of an aqueous and an organic solvent ensures that both the organic-soluble reactants and the water-soluble base can participate effectively in the reaction.

Synthesis Workflow Diagram



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Caption: Synthetic workflow for 5-ethoxy-2-(4-bromophenyl)thiophene via Suzuki-Miyaura coupling.

Analytical Characterization

To confirm the identity and purity of the synthesized 5-ethoxy-2-(4-bromophenyl)thiophene, a combination of spectroscopic techniques is essential.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy would provide detailed information about the molecular structure, confirming the presence and connectivity of the ethoxy, bromophenyl, and thiophene moieties.
- Mass Spectrometry (MS): High-resolution mass spectrometry would be used to determine the exact molecular weight of the compound, confirming its elemental composition.
- Infrared (IR) Spectroscopy: IR spectroscopy would identify the characteristic vibrational frequencies of the functional groups present in the molecule, such as C-O, C-S, and aromatic C-H bonds.

Applications in Research and Drug Development

Thiophene derivatives are a privileged scaffold in medicinal chemistry due to their wide range of biological activities.^[9] They have been investigated for their potential as anticancer, antimicrobial, anti-inflammatory, and antiviral agents.^{[2][9][10]}

- Anticancer and Antimicrobial Potential: The incorporation of a bromine atom can enhance the biological activity of organic molecules.^[11] Brominated thiophenes, in particular, have been explored as precursors for various bioactive compounds.^[12] The 4-bromophenyl group in the target molecule can serve as a key pharmacophore or as a reactive handle for further derivatization to create a library of compounds for biological screening.
- Material Science: Thiophene-based molecules are fundamental units in the development of conducting polymers and organic semiconductors.^[3] The specific substitution pattern of 5-ethoxy-2-(4-bromophenyl)thiophene could impart interesting electronic and photophysical properties, making it a candidate for investigation in organic light-emitting diodes (OLEDs) and organic photovoltaics (OPVs).^[4]

Conclusion

5-ethoxy-2-(4-bromophenyl)thiophene represents a versatile and valuable chemical entity. Its synthesis, achievable through robust methods like the Suzuki-Miyaura cross-coupling, opens the door to a wide array of potential applications. For researchers in drug discovery, it serves

as a promising starting point for the development of novel therapeutic agents. In the realm of materials science, it holds potential as a building block for advanced organic electronic materials. The in-depth understanding of its synthesis and properties provided in this guide is intended to facilitate its use and exploration in various scientific endeavors.

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